

Paclobutrazol-d4 supplier and purchasing information

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Compound of Interest

Compound Name: Paclobutrazol-d4

Cat. No.: B12393926

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Paclobutrazol-d4: A Technical Guide for Researchers

Introduction: **Paclobutrazol-d4** is the deuterium-labeled form of Paclobutrazol, a triazole-based plant growth retardant.[1] Its primary function in a research setting is as an internal standard for the accurate quantification of Paclobutrazol in various matrices using techniques like gas chromatography-mass spectrometry (GC-MS) or liquid chromatography-mass spectrometry (LC-MS).[1][2] The use of a stable isotope-labeled internal standard is the gold standard in quantitative mass spectrometry, as it co-elutes with the analyte and experiences similar matrix effects and ionization suppression, thereby correcting for variations during sample preparation and analysis.[2] This guide provides an in-depth overview of **Paclobutrazol-d4**, including supplier information, technical data, its mechanism of action, and detailed experimental protocols for its use.

Supplier and Purchasing Information

Paclobutrazol-d4 is available from several chemical suppliers that specialize in analytical standards and research chemicals. It is intended for research use only and may require the purchaser to have a business or research account.[1][3]

Supplier	Product Name	Catalog Number (Example)	Notes
MedChemExpress	Paclobutrazol-d4	HY-W749242	For research use only. Not for sale to patients. [1] [4]
Sigma-Aldrich (Merck)	Paclobutrazol-(phenyl-d4) PESTANAL®, analytical standard	329751951	Purity of ≥98.0% (HPLC). [2]
LGC Standards	Paclobutrazol D4	DRE-C15840100	Sold as a neat chemical. [5]
Thomas Scientific	Paclobutrazol	20A89P201 (Mfr. No. 20739)	Sells the Cayman Chemical product; purchase is restricted to customers with a Thomas Business Account. [3]

Physicochemical and Analytical Data

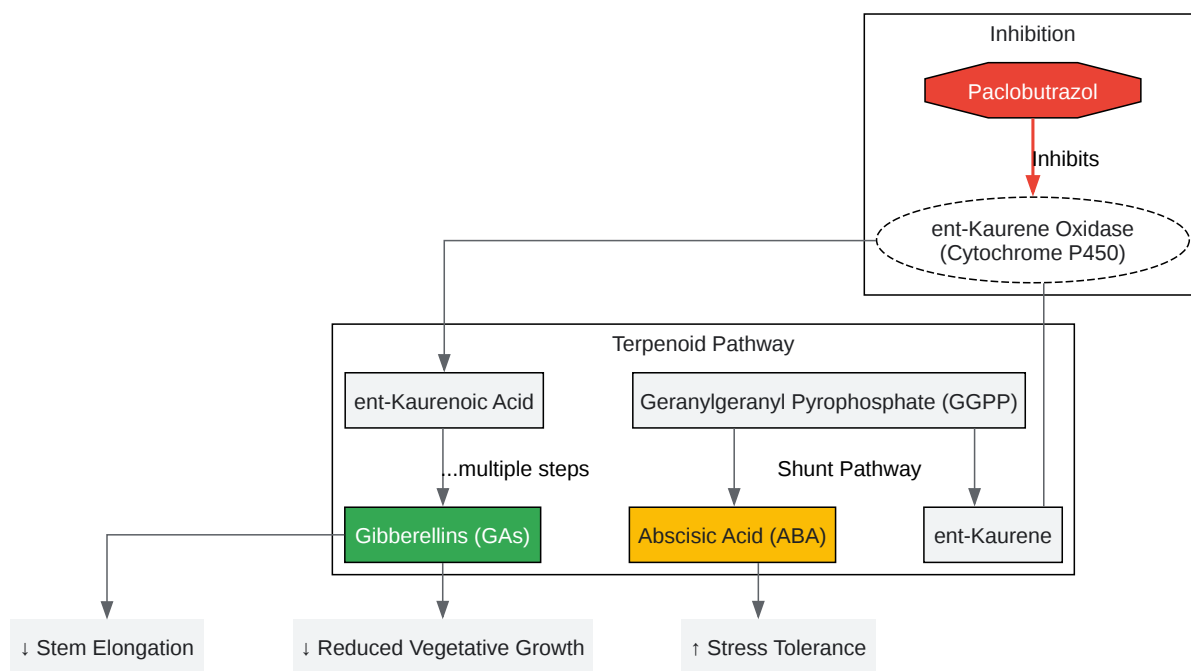
The key properties of **Paclobutrazol-d4** are summarized below. The deuteration is typically on the phenyl group.

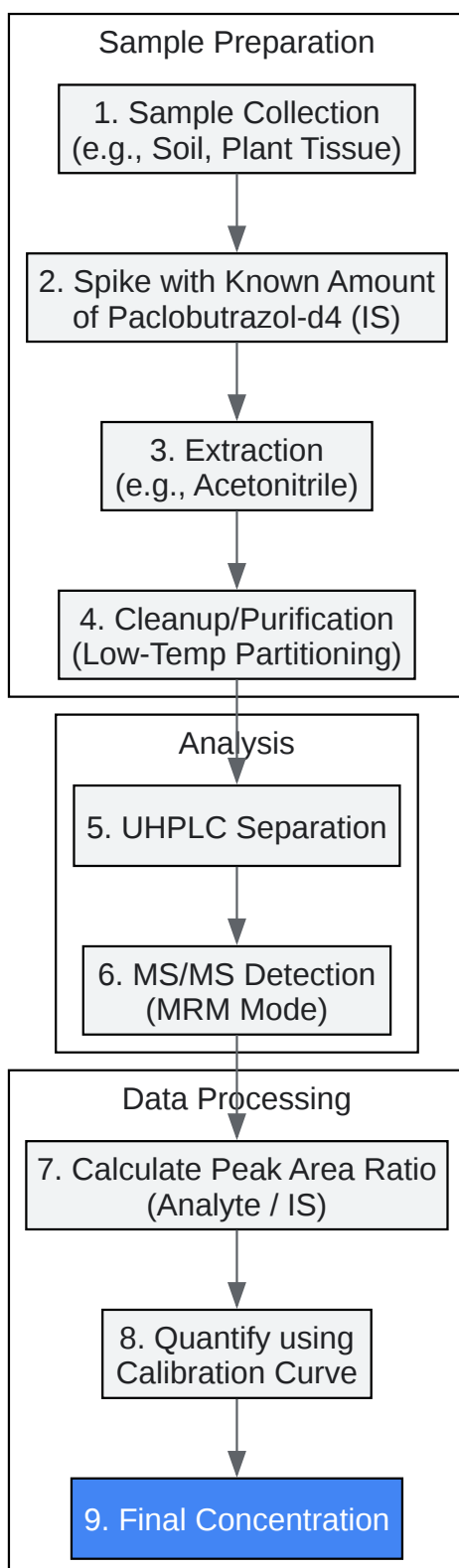
Property	Value	Source(s)
Synonyms	(2RS,3RS)-1-(4-Chlorophenyl-d4)-4,4-dimethyl-2-(1H-1,2,4-triazol-1-yl)pentan-3-ol	[2]
Molecular Formula	C ₁₅ H ₁₆ D ₄ ClN ₃ O	[4]
Molecular Weight	297.82	[4]
Assay / Purity	≥98.0% (HPLC)	[2]
Format	Neat Solid	[2][5]
Primary Use	Internal standard for quantitative analysis	[1]

Mechanism of Action of Paclobutrazol

Paclobutrazol functions by inhibiting the biosynthesis of gibberellins (GAs), a class of crucial plant hormones that regulate developmental processes such as stem elongation, germination, and flowering.[6][7] The (2S,3S) isomer of Paclobutrazol specifically targets and inhibits ent-kaurene oxidase, a cytochrome P450-dependent enzyme.[6][8] This enzyme catalyzes the oxidation of ent-kaurene to ent-kaurenoic acid, a key step in the GA biosynthetic pathway.[9]

Inhibition of this step leads to a downstream reduction in active gibberellins. A secondary effect is the accumulation of the precursor, geranylgeranyl pyrophosphate (GGPP).[8] This accumulated GGPP is then diverted into other biosynthetic pathways, resulting in increased production of abscisic acid (ABA), another important plant hormone, and the phytol side-chain of chlorophyll.[6][8]





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